

Stability and storage conditions for 4-Nitrophthalonitrile

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Compound of Interest

Compound Name: 4-Nitrophthalonitrile

Cat. No.: B195368

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Technical Support Center: 4-Nitrophthalonitrile

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **4-Nitrophthalonitrile**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **4-Nitrophthalonitrile**?

A1: **4-Nitrophthalonitrile** is stable under recommended storage conditions.^{[1][2]} To ensure its integrity, it should be stored in a tightly closed container in a dry, cool, and well-ventilated area.^[3] While room temperature is generally acceptable, storage in a cool, dark place at temperatures below 15°C is recommended for optimal stability.^[4] It is also crucial to store it away from incompatible materials and foodstuff containers.^{[3][5]}

Q2: What are the signs of degradation or impurity in **4-Nitrophthalonitrile**?

A2: While the provided documentation does not specify visual signs of degradation, any noticeable change in color from its typical white to light yellow powder appearance or deviation from its melting point of 142-144°C could indicate impurity or degradation.^{[1][2][4]} For experimental accuracy, using the compound within its recommended shelf life and storing it properly is advised.

Q3: What materials are incompatible with **4-Nitrophthalonitrile**?

A3: **4-Nitrophthalonitrile** should not be stored with strong oxidizing agents or strong bases, as these can cause hazardous reactions.[1]

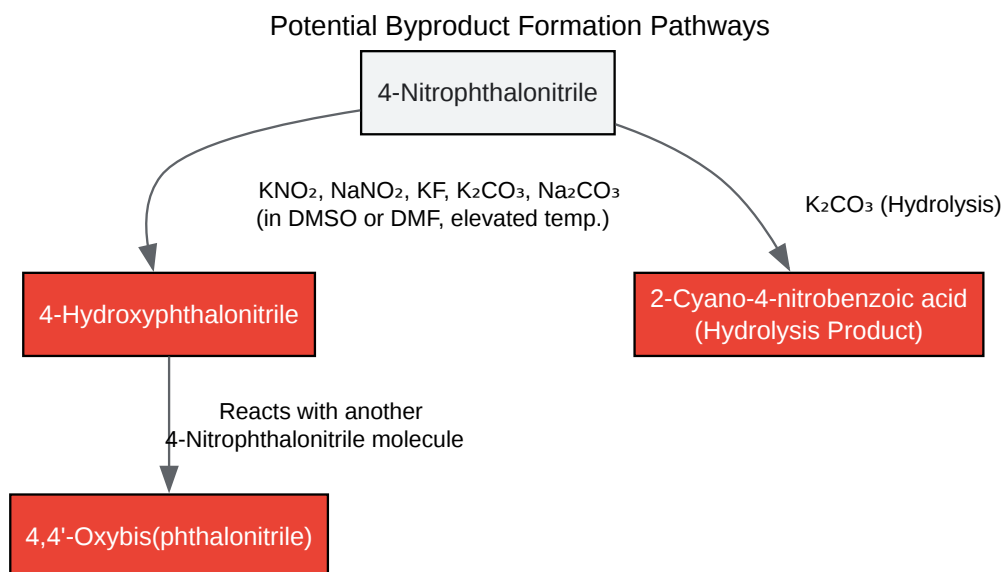
Q4: What are the primary hazards associated with **4-Nitrophthalonitrile** and what safety precautions should be taken?

A4: **4-Nitrophthalonitrile** is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1] When handling this compound, it is imperative to work in a well-ventilated area and use personal protective equipment, including suitable gloves, safety goggles, and protective clothing.[1][3] Avoid the formation of dust and aerosols.[1][3] Always wash hands thoroughly after handling and refrain from eating, drinking, or smoking in the work area.[4][5]

Troubleshooting Guide

Issue 1: Unexpected side products observed in a reaction.

- Possible Cause 1: Reaction with residual salts or bases. **4-Nitrophthalonitrile** is susceptible to nucleophilic aromatic substitution, a reaction that is activated by its electron-withdrawing nitro group.[6] At elevated temperatures in polar aprotic solvents like DMSO or DMF, it can react with various salts, including carbonates, nitrites, and fluorides, to yield byproducts such as 4-hydroxyphthalonitrile and 4,4'-oxybis(phthalonitrile).[7][8]
- Troubleshooting Steps:
 - Ensure all glassware is scrupulously clean and free of basic or salt residues.
 - Purify solvents and reagents to remove any trace impurities that could catalyze side reactions.
 - Carefully control the reaction temperature, as higher temperatures tend to favor the formation of these byproducts.[8]
- Illustrative Reaction Pathway:



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Caption: Potential reaction pathways for **4-Nitrophthalonitrile** leading to common impurities.

Issue 2: Inconsistent reaction yields or rates.

- Possible Cause 2: Degradation of **4-Nitrophthalonitrile** due to improper storage. Exposure to incompatible materials, high humidity, or elevated temperatures during storage can lead to the degradation of the starting material, which in turn can affect reaction outcomes.
- Troubleshooting Steps:
 - Verify the storage conditions of your **4-Nitrophthalonitrile** stock, ensuring it aligns with the recommended guidelines.
 - If degradation is suspected, it is advisable to use a fresh, unopened container of the reagent.
 - Consider re-purifying the existing stock if a fresh supply is not readily available.

Data and Protocols

Storage and Stability Data

Parameter	Recommended Condition	Reference
Storage Temperature	Room temperature; cool, dark place (<15°C recommended)	[4]
Atmosphere	Dry	[3]
Container	Tightly sealed/closed	[3][5][9]
Incompatible Materials	Strong oxidizing agents, strong bases	[1][2]
Hazardous Decomposition	Under fire: Carbon oxides (CO, CO ₂), Nitrogen oxides (NO _x)	[1][2]

Experimental Protocol: General Guideline for Assessing Stability

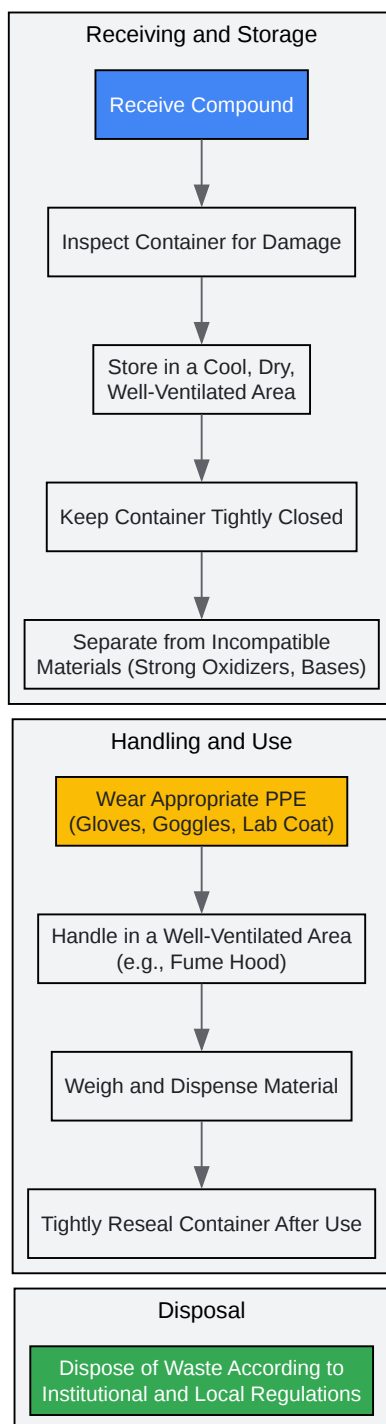
This protocol provides a general framework for assessing the stability of **4-Nitrophthalonitrile** under various conditions.

- Preparation:
 - Divide a batch of **4-Nitrophthalonitrile** into several samples.
 - Store each sample under a different condition (e.g., recommended cool, dark, and dry conditions; room temperature with light exposure; elevated temperature; high humidity).
- Time Points:
 - Establish set time points for analysis (e.g., 1 week, 1 month, 3 months, 6 months).
- Analysis:
 - At each time point, analyze a sample from each storage condition.

- Utilize analytical techniques such as High-Performance Liquid Chromatography (HPLC) to determine the purity and identify any degradation products.
- Measure the melting point of each sample and compare it to the standard range of 142-144°C.
- Data Interpretation:
 - Compare the purity and melting points of the samples stored under different conditions to the baseline sample stored under ideal conditions. A significant decrease in purity or a deviation in the melting point would indicate degradation.

Workflow for Handling and Storage

Recommended Handling and Storage Workflow

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